

RO3201195 solubility and preparation in DMSO

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	RO3201195	
Cat. No.:	B1678687	Get Quote

RO3201195 in DMSO: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and preparation of **RO3201195** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the solubility of RO3201195 in DMSO?

A1: The solubility of **RO3201195** in DMSO has been determined to be 3.71 mg/mL, which is equivalent to 9.99 mM.[1] It is recommended to use sonication to facilitate dissolution.[1]

Q2: I am having trouble dissolving RO3201195 in DMSO. What should I do?

A2: If you encounter difficulties in dissolving **RO3201195**, consider the following troubleshooting steps:

- Sonication: As recommended, use a sonicator to aid dissolution.
- Gentle Warming: Briefly and gently warm the solution. Be cautious with temperature as excessive heat can degrade the compound.
- Vortexing: Vigorous vortexing can help to break up any clumps of powder and increase the surface area for dissolution.



 Purity of DMSO: Ensure you are using high-purity, anhydrous DMSO. Water content in DMSO can affect the solubility of certain compounds.

Q3: My **RO3201195** solution in DMSO appears to have precipitated after storage. What should I do?

A3: Precipitation upon storage can occur, especially if the solution was stored at a lower temperature. To redissolve the compound, you can try gently warming the vial and vortexing or sonicating until the precipitate is no longer visible. Before use, always ensure the compound is fully dissolved. To minimize precipitation, it is advisable to prepare fresh solutions or store aliquots at -80°C to reduce freeze-thaw cycles.

Quantitative Data Summary

The following table summarizes the key quantitative data for **RO3201195**.

Parameter	Value	Reference
Molecular Formula	C19H18FN3O4	[1]
CAS Number	249937-52-8	[1]
Solubility in DMSO	3.71 mg/mL	[1]
Molar Solubility in DMSO	9.99 mM	[1]

Experimental Protocols Preparation of a 10 mM Stock Solution of RO3201195 in DMSO

This protocol details the steps to prepare a 10 mM stock solution of RO3201195 in DMSO.

Materials:

- RO3201195 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)



- · Microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Sonicator (recommended)[1]
- Analytical balance

Procedure:

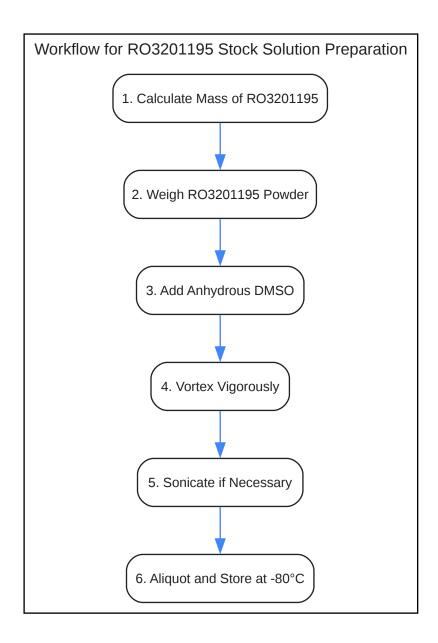
- Calculate the required mass of RO3201195:
 - The molecular weight of RO3201195 (C19H18FN3O4) is approximately 371.36 g/mol.
 - To prepare 1 mL of a 10 mM solution, you will need:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 371.36 g/mol = 3.71 mg
- Weigh the RO3201195 powder:
 - Carefully weigh out 3.71 mg of RO3201195 powder using an analytical balance and place it into a suitable microcentrifuge tube or vial.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the RO3201195 powder.
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in a sonicator bath and sonicate for
 5-10 minutes, or until the solution is clear.[1]
- Storage:



- Once fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
- For long-term storage, it is recommended to store the aliquots at -80°C.

Visualized Experimental Workflow

The following diagram illustrates the workflow for preparing a stock solution of **RO3201195** in DMSO.



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Caption: Experimental workflow for preparing RO3201195 stock solution in DMSO.

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References

- 1. Ro-3201195 | p38 MAPK | TargetMol [targetmol.com]
- To cite this document: BenchChem. [RO3201195 solubility and preparation in DMSO].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678687#ro3201195-solubility-and-preparation-indmso]

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